Application Notes and Protocols for the Quantification of 2-(2-Methoxyphenoxy)ethanol

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Compound of Interest

Compound Name:	*2-(2-Methoxyphenoxy)ethanol*
CAS No.:	*18181-71-0*
Cat. No.:	*B092500*

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Abstract

This comprehensive technical guide provides detailed analytical methodologies for the quantitative determination of **2-(2-Methoxyphenoxy)ethanol** (CAS 18181-71-0), a compound of significant interest in the pharmaceutical industry as a key intermediate and a known impurity in active pharmaceutical ingredients (APIs) such as Guaifenesin. This document is intended for researchers, scientists, and drug development professionals, offering in-depth protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) based methods. The causality behind experimental choices is elucidated to empower analysts in adapting and troubleshooting these methods. All protocols are designed to be self-validating systems, adhering to principles of scientific integrity.

Introduction and Significance

2-(2-Methoxyphenoxy)ethanol, also identified as Guaifenesin Impurity B or Carvedilol Impurity 8, is a critical molecule in pharmaceutical development.[1] Its precise quantification is paramount for several reasons:

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- Impurity Profiling: As a potential impurity in Guaifenesin, regulatory bodies mandate its strict control to ensure the safety and efficacy of the final drug product.
- Process Chemistry: It serves as a synthetic precursor in the manufacturing of Carvedilol, a beta-blocker used in the management of heart failure and hypertension.[2] Monitoring its concentration is vital for reaction optimization and yield calculations.
- Biorefinery Research: Its structure, containing a β-O-4 aryl ether linkage, makes it a valuable model compound for studying the depolymerization of lignin, a key process in the conversion of biomass to valuable chemicals.[2]

This guide will focus on the two most robust and widely adopted analytical techniques for the quantification of **2-(2-Methoxyphenoxy)ethanol**: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

Physicochemical Properties of 2-(2-Methoxyphenoxy)ethanol

A foundational understanding of the analyte's properties is crucial for analytical method development.

Property	Value	Reference
Molecular Formula	$C_9H_{12}O_3$	[1][2]
Molecular Weight	168.19 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	276.5 °C at 760 mmHg	[2]
Density	1.149 g/cm³	[2]
CAS Number	18181-71-0	[1][2]

High-Performance Liquid Chromatography (HPLC) Method

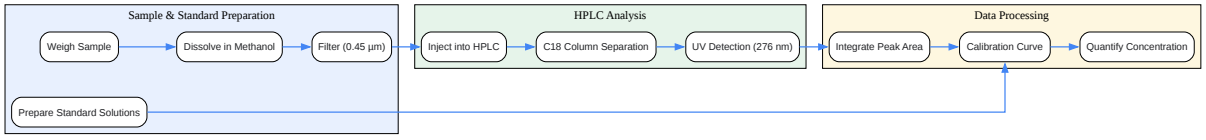
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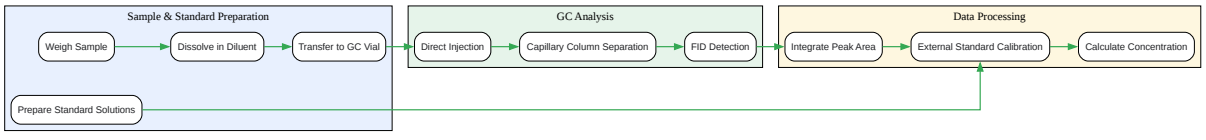
Reverse-phase HPLC with UV detection is a highly suitable method for the quantification of **2-(2-Methoxyphenoxy)ethanol** due to the presence of a chromophore in its structure. This method offers excellent selectivity and sensitivity.

Rationale for Method Design

The selection of a C18 stationary phase provides a non-polar environment, ideal for retaining the moderately polar **2-(2-Methoxyphenoxy)ethanol**. The mobile phase, a gradient of acetonitrile and water with an acidic modifier, ensures efficient elution and sharp peak shapes. The acid (phosphoric or formic) suppresses the ionization of any residual silanol groups on the column, minimizing peak tailing. UV detection at 276 nm is selected based on the UV absorbance of the phenyl group and is a common wavelength used for the analysis of Guaifenesin and its impurities.[3]

Experimental Workflow for HPLC Analysis





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Sources

- 1. 2-(2-Methoxyphenoxy)ethanol | C9H12O3 | CID 3804139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(2-Methoxyphenoxy)ethanol|CAS 18181-71-0 [benchchem.com]
- 3. emergingstandards.usp.org [emergingstandards.usp.org]
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